Proligestone in the Management of Canine False Pregnancy: A Comparative Analysis

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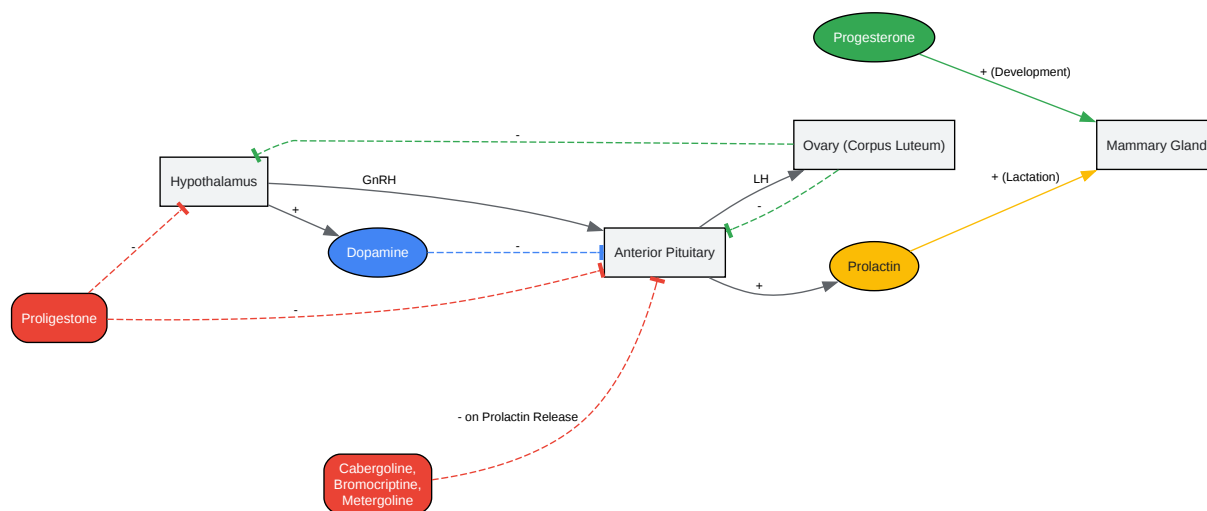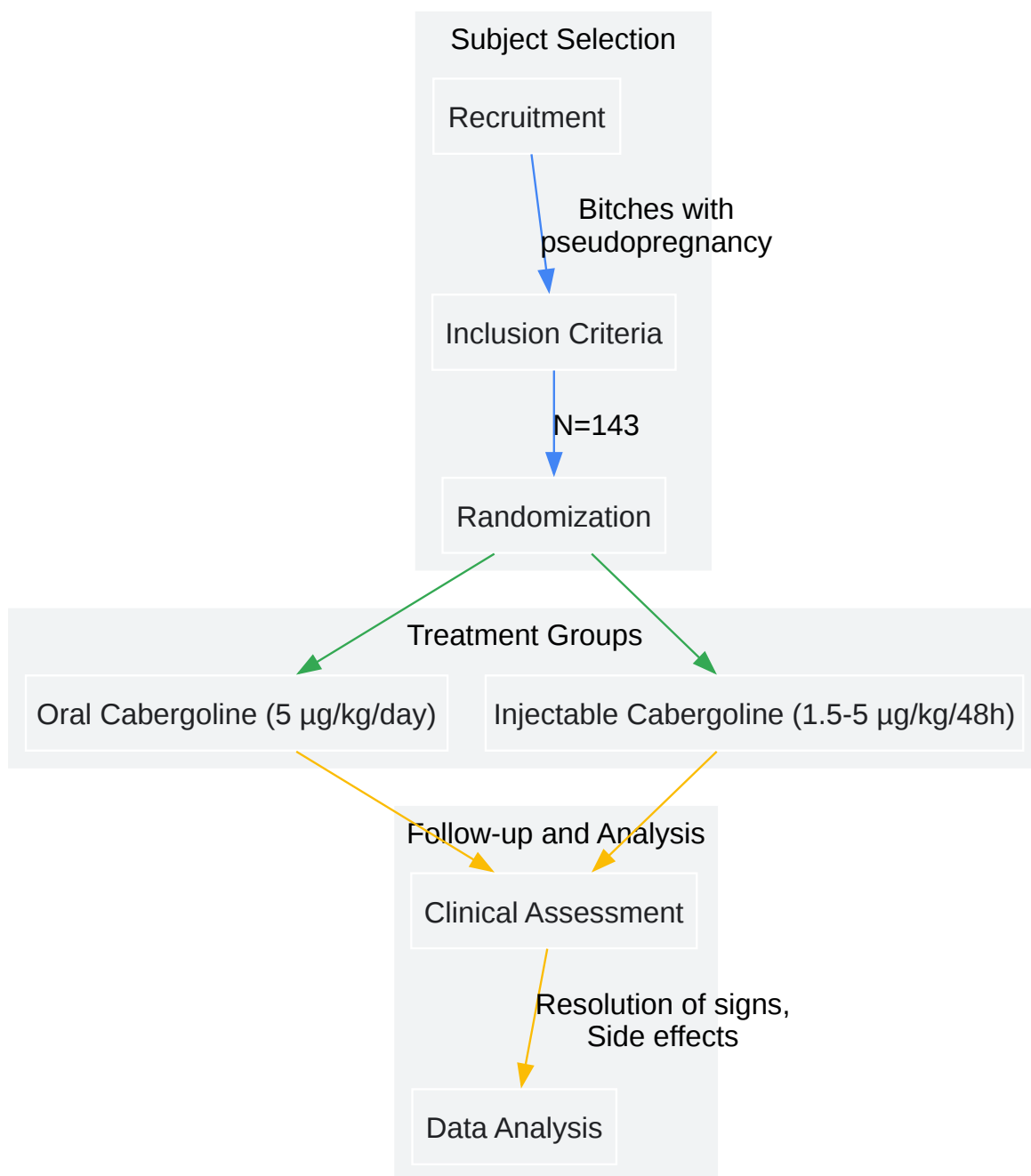| Compound of Interest	
Compound Name:	Proligestone
Cat. No.:	B122052

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of **proligestone**'s efficacy in preventing false pregnancy in canines against alternative therapies. The following sections detail the hormonal underpinnings of this condition, comparative treatment data, and the experimental designs of key studies.

Canine false pregnancy, or pseudocyesis, is a common physiological condition in non-pregnant bitches that manifests with clinical signs of pregnancy, including maternal behaviors, mammary gland enlargement, and lactation.[1][2] This phenomenon is primarily attributed to the decline in progesterone and subsequent rise in prolactin levels that occur during the late diestrus phase of the estrous cycle.[2][3] **Proligestone**, a synthetic progestin, is one therapeutic option for managing this condition.[4] This guide evaluates its performance alongside the primary alternatives: the prolactin inhibitors cabergoline, bromocriptine, and metergoline.

Mechanism of Action

The hormonal cascade leading to false pregnancy provides the rationale for the different treatment strategies. **Proligestone**, as a progestin, acts by negative feedback on the hypothalamus and pituitary gland, suppressing the release of gonadotropins and prolactin.[5] In contrast, cabergoline, bromocriptine, and metergoline directly target prolactin secretion. Cabergoline and bromocriptine are dopamine D2 receptor agonists, which inhibits prolactin release from the pituitary.[6] Metergoline, a serotonin antagonist, also indirectly leads to reduced prolactin levels.[6]

Tech Support

Subject Selection

Recruitment

Bitches with
pseudopregnancy

Inclusion Criteria

N=143

Randomization

Treatment Groups

Oral Cabergoline (5 µg/kg/day)

Injectable Cabergoline (1.5-5 µg/kg/48h)

Follow-up and Analysis

Clinical Assessment

Resolution of signs,
Side effects

Data Analysis

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